

Application Notes and Protocols for GZD856-Formic Acid in Proteomics

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Compound of Interest

Compound Name: GZD856 formic

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Introduction

GZD856 is a potent, orally bioavailable inhibitor of the Bcr-Abl tyrosine kinase, including the gatekeeper T315I mutant, which confers resistance to many first and second-generation inhibitors in the treatment of Chronic Myeloid Leukemia (CML).[1] The chemical structure of GZD856 incorporates a terminal alkyne group, a key functional handle for "click chemistry" applications. This feature allows for the facile and specific attachment of reporter tags, such as biotin or fluorescent dyes, enabling the use of GZD856 as a chemical probe for various proteomic studies.

This document provides detailed application notes and protocols for the use of a GZD856-alkyne probe, derived from **GZD856 formic** acid salt, in proteomics to identify and characterize its protein targets. The methodologies described herein leverage the power of click chemistry for Activity-Based Protein Profiling (ABPP) and target engagement studies.

Principle of GZD856-Alkyne Probe in Proteomics

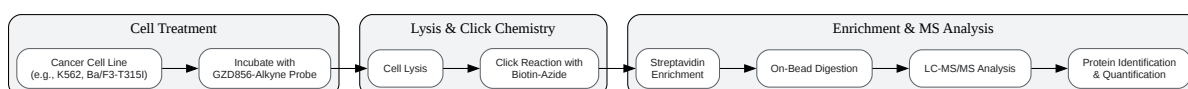
The central principle involves the use of a GZD856-alkyne probe to covalently or non-covalently label its protein targets in a complex biological sample (e.g., cell lysate or intact cells). The alkyne handle on the probe then allows for the highly specific and efficient copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) or strain-promoted azide-alkyne cycloaddition (SPAAC) click reaction.[2] This reaction attaches a reporter molecule containing a complementary azide group, such as biotin-azide for affinity purification or a fluorescent-azide for imaging. The labeled proteins can then be enriched, identified, and quantified using mass spectrometry-based proteomics.

Application Note 1: Target Identification and Profiling of GZD856

This application focuses on the identification of the direct and indirect cellular targets of GZD856. By understanding the complete target profile, researchers can gain insights into its mechanism of action, potential off-target effects, and biomarkers of response.

Experimental Workflow

The overall workflow for target identification using a GZD856-alkyne probe is as follows:



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Caption: Workflow for target identification using a GZD856-alkyne probe.

Protocol: Activity-Based Protein Profiling (ABPP) for GZD856 Target Identification

This protocol outlines the steps for identifying the cellular targets of a GZD856-alkyne probe in a human CML cell line (e.g., K562).

Materials:

- **GZD856 formic** acid salt
- GZD856-alkyne probe (synthesized from GZD856)
- K562 cells
- RPMI-1640 medium, Fetal Bovine Serum (FBS), Penicillin-Streptomycin
- DPBS (Dulbecco's Phosphate-Buffered Saline)
- Lysis Buffer (e.g., RIPA buffer with protease and phosphatase inhibitors)
- BCA Protein Assay Kit
- Biotin-Azide
- Click Chemistry Reaction Buffer Components:
 - Tris(2-carboxyethyl)phosphine (TCEP)
 - Tris[(1-benzyl-1H-1,2,3-triazol-4-yl)methyl]amine (TBTA)
 - Copper(II) sulfate (CuSO_4)
- Streptavidin-agarose beads
- Wash Buffers (e.g., PBS with varying concentrations of SDS and urea)
- Ammonium bicarbonate
- Dithiothreitol (DTT)
- Iodoacetamide (IAA)
- Trypsin (mass spectrometry grade)
- Formic acid

- Acetonitrile

Procedure:

- Cell Culture and Treatment:
 - Culture K562 cells in RPMI-1640 supplemented with 10% FBS and 1% Penicillin-Streptomycin at 37°C in a 5% CO₂ incubator.
 - Treat cells with the GZD856-alkyne probe at a final concentration of 1-10 µM for 2-4 hours. Include a vehicle control (e.g., DMSO).
 - For competition experiments, pre-incubate cells with an excess of **GZD856 formic acid** salt (e.g., 100 µM) for 1 hour before adding the GZD856-alkyne probe.
- Cell Lysis and Protein Quantification:
 - Harvest cells by centrifugation, wash twice with cold DPBS, and lyse in ice-cold lysis buffer.
 - Clarify the lysate by centrifugation at 14,000 x g for 15 minutes at 4°C.
 - Determine the protein concentration of the supernatant using a BCA assay.
- Click Chemistry Reaction:
 - To 1 mg of protein lysate, add the following click chemistry reagents in order:
 - Biotin-Azide (final concentration 100 µM)
 - TCEP (final concentration 1 mM)
 - TBTA (final concentration 100 µM)
 - CuSO₄ (final concentration 1 mM)
 - Incubate the reaction mixture for 1 hour at room temperature with gentle shaking.
- Enrichment of Labeled Proteins:

- Add pre-washed streptavidin-agarose beads to the reaction mixture and incubate for 2 hours at 4°C with rotation to capture biotinylated proteins.
- Wash the beads sequentially with wash buffers of increasing stringency (e.g., 1% SDS in PBS, 4 M urea in PBS, and finally PBS) to remove non-specifically bound proteins.
- On-Bead Digestion:
 - Resuspend the beads in 50 mM ammonium bicarbonate.
 - Reduce the proteins with DTT (10 mM) for 30 minutes at 56°C.
 - Alkylate with IAA (20 mM) for 30 minutes at room temperature in the dark.
 - Digest the proteins with trypsin (1:50 enzyme-to-protein ratio) overnight at 37°C.
- LC-MS/MS Analysis:
 - Collect the supernatant containing the tryptic peptides.
 - Acidify the peptides with formic acid.
 - Analyze the peptides by nano-LC-MS/MS.
- Data Analysis:
 - Search the raw MS data against a human protein database using a search engine (e.g., MaxQuant, Proteome Discoverer).
 - Identify proteins that are significantly enriched in the GZD856-alkyne probe-treated sample compared to the vehicle control and the competition sample.

Hypothetical Quantitative Data

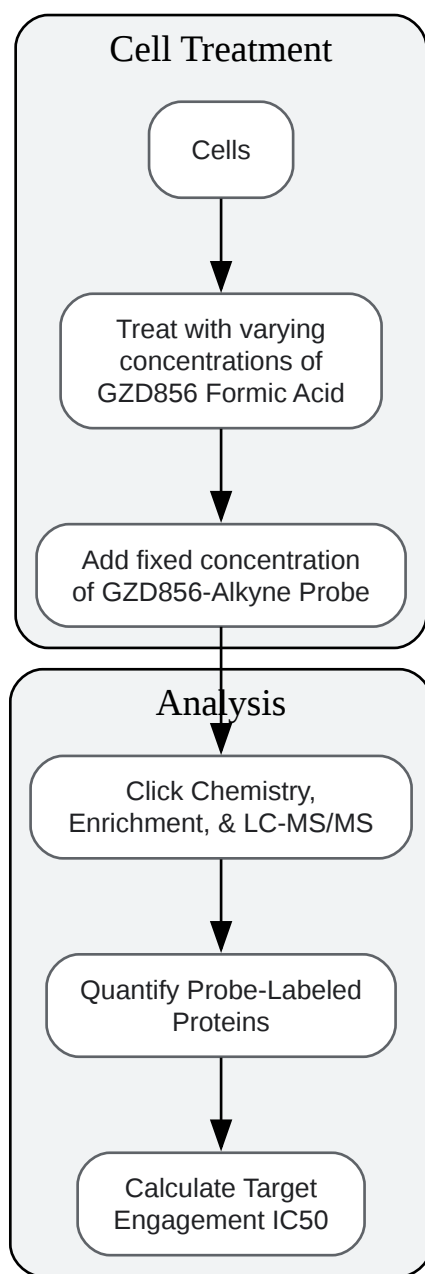
The following table represents hypothetical data from a quantitative proteomics experiment to identify targets of a GZD856-alkyne probe. Values are represented as Log2 fold change of protein abundance in the probe-treated sample relative to the control.

Protein ID	Gene Name	Log2 Fold Change (Probe/Control)	p-value	Function
P00519	ABL1	4.5	<0.001	Tyrosine kinase, primary target
Q15078	LYN	2.8	<0.01	Tyrosine kinase, off-target
P42336	CSK	2.5	<0.01	Tyrosine kinase, off-target
P06239	HCK	2.1	<0.05	Tyrosine kinase, off-target
P27361	FYN	1.9	<0.05	Tyrosine kinase, off-target

Application Note 2: Target Engagement and Occupancy Studies

This application focuses on quantifying the extent to which GZD856 engages its targets in a cellular context. This is crucial for understanding the dose-dependent effects of the drug and for establishing a pharmacokinetic/pharmacodynamic (PK/PD) relationship.

Logical Relationship of Target Engagement



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Caption: Logic for determining target engagement of GZD856.

Protocol: Competitive ABPP for GZD856 Target Engagement

This protocol allows for the determination of the in-cell target engagement and potency (IC₅₀) of GZD856.

Procedure:

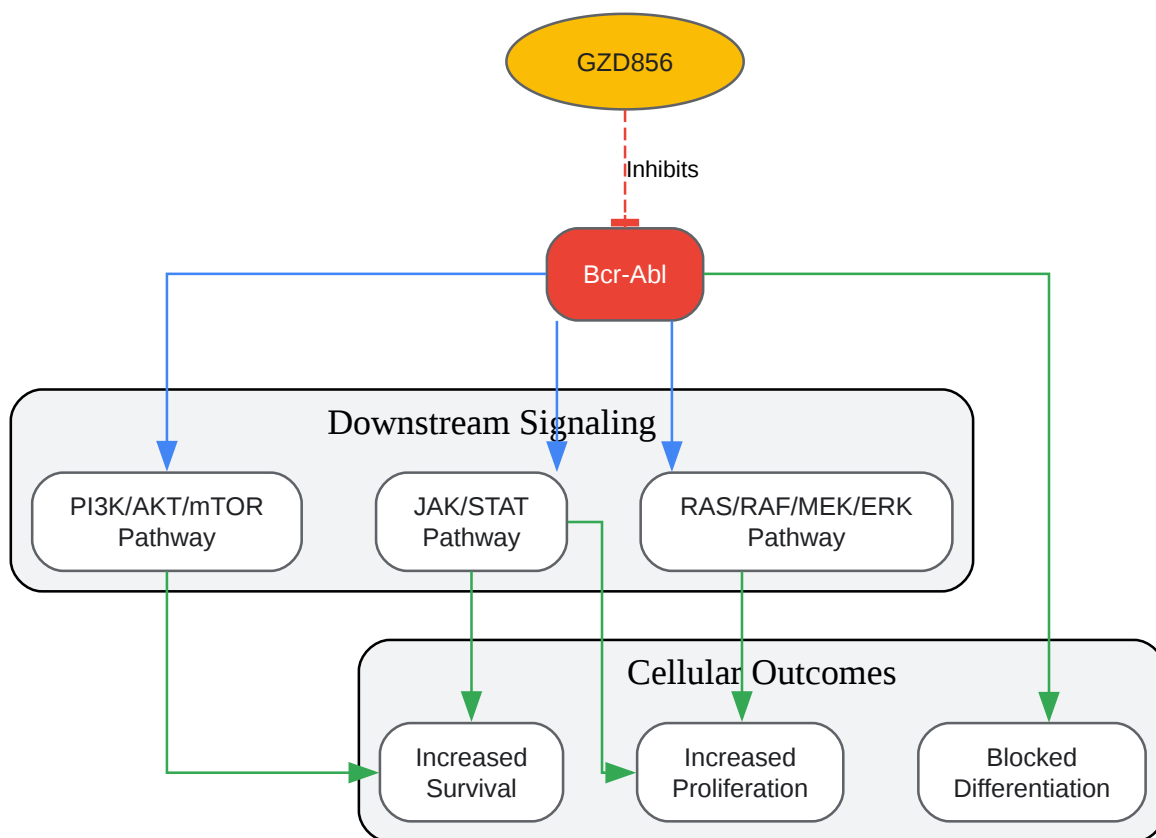
- Cell Culture and Drug Treatment:
 - Seed K562 cells in multiple flasks.
 - Treat the cells with a serial dilution of **GZD856 formic** acid salt (e.g., 0, 0.1, 1, 10, 100, 1000 nM) for 2 hours.
- Probe Labeling:
 - Add a fixed, sub-saturating concentration of the GZD856-alkyne probe (e.g., 1 μ M) to each flask and incubate for an additional 2 hours.
- Lysis, Click Chemistry, Enrichment, and Digestion:
 - Follow steps 2-5 from the ABPP target identification protocol for each treatment condition.
- LC-MS/MS Analysis and Data Processing:
 - Analyze the tryptic peptides from each condition by LC-MS/MS.
 - Use a quantitative proteomics approach (e.g., label-free quantification or TMT labeling) to determine the relative abundance of the probe-labeled proteins in each sample.
- Data Analysis and IC₅₀ Determination:
 - For each identified target, plot the relative abundance of the probe-labeled protein as a function of the **GZD856 formic** acid salt concentration.
 - Fit the data to a dose-response curve to determine the IC₅₀ value for target engagement.

Hypothetical Target Engagement Data

Target Protein	In-Cell Target Engagement IC ₅₀ (nM)
Bcr-Abl	15
LYN	250
CSK	400

Signaling Pathway Context

GZD856 primarily targets the constitutively active Bcr-Abl kinase, which drives the proliferation and survival of CML cells through various downstream signaling pathways.



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Caption: Simplified Bcr-Abl signaling and the inhibitory action of GZD856.

Conclusion

The use of a GZD856-alkyne probe in conjunction with click chemistry and mass spectrometry provides a powerful platform for in-depth proteomics studies. These methods enable the comprehensive identification of cellular targets, elucidation of off-target effects, and quantification of target engagement. The protocols and data presented here serve as a guide for researchers to leverage this technology for advancing our understanding of GZD856's mechanism of action and for the development of more selective and effective cancer therapeutics.

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